

Proper Disposal Procedures for 3-Oxo-1,3-dihydroisobenzofuran-5-carbonitrile

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Compound of Interest

Compound Name: 3-Oxo-1,3-dihydroisobenzofuran-5-carbonitrile

Cat. No.: B018389

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This document provides essential safety and logistical information for the proper disposal of **3-Oxo-1,3-dihydroisobenzofuran-5-carbonitrile** (CAS No. 89877-62-3), also known as 5-cyanophthalide. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and environmental protection.

Immediate Safety and Handling Precautions

Prior to handling, it is crucial to be aware of the hazards associated with **3-Oxo-1,3-dihydroisobenzofuran-5-carbonitrile**. This compound is classified as harmful and an irritant.

Key Hazards:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1]
- Irritation: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[2]
- Environmental Hazards: Harmful to aquatic life.[2]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.

- **Skin Protection:** Use chemically resistant gloves (e.g., nitrile rubber) and wear a lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** Use only in a well-ventilated area, such as a chemical fume hood. If dust is generated, a NIOSH-approved respirator for dusts is recommended.

First Aid Measures:

- **Inhalation:** If inhaled, move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[2\]](#)[\[3\]](#)
- **Skin Contact:** Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water.[\[2\]](#)[\[3\]](#) If skin irritation occurs, seek medical advice.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[3\]](#) If eye irritation persists, get medical attention.[\[2\]](#)
- **Ingestion:** If swallowed, call a poison center or doctor immediately. Rinse mouth.[\[3\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **3-Oxo-1,3-dihydroisobenzofuran-5-carbonitrile**.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₉ H ₅ NO ₂ |
| Molecular Weight | 159.14 g/mol |
| Melting Point | 105.5 - 107 °C / 221.9 - 224.6 °F |
| Appearance | Solid, Tan |

Disposal Operational Plan

The primary and mandated method for the disposal of **3-Oxo-1,3-dihydroisobenzofuran-5-carbonitrile** is through a licensed and approved hazardous waste disposal company.[\[2\]](#)[\[3\]](#) Do not attempt to dispose of this chemical down the drain or in regular solid waste.

Step-by-Step Disposal Protocol:

- Segregation and Storage:
 - Store waste **3-Oxo-1,3-dihydroisobenzofuran-5-carbonitrile** in a designated, well-ventilated, and secure area away from incompatible materials such as strong oxidizing agents, strong acids, and strong reducing agents.[\[3\]](#)
 - Keep the waste in a tightly closed and properly labeled container. The label should clearly state "Hazardous Waste" and "**3-Oxo-1,3-dihydroisobenzofuran-5-carbonitrile**".
- Containerization:
 - Use a chemically compatible and non-reactive container for waste collection.
 - Ensure the container is in good condition and can be securely sealed to prevent leaks or spills.
- Documentation:
 - Maintain a hazardous waste log, recording the amount of **3-Oxo-1,3-dihydroisobenzofuran-5-carbonitrile** added to the waste container and the date.
- Arrange for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to schedule a pickup.
 - Provide the waste manifest with all necessary information about the chemical.
- Handling During Transfer:
 - When transferring the waste container for pickup, ensure all required PPE is worn.
 - Handle the container carefully to avoid spills.

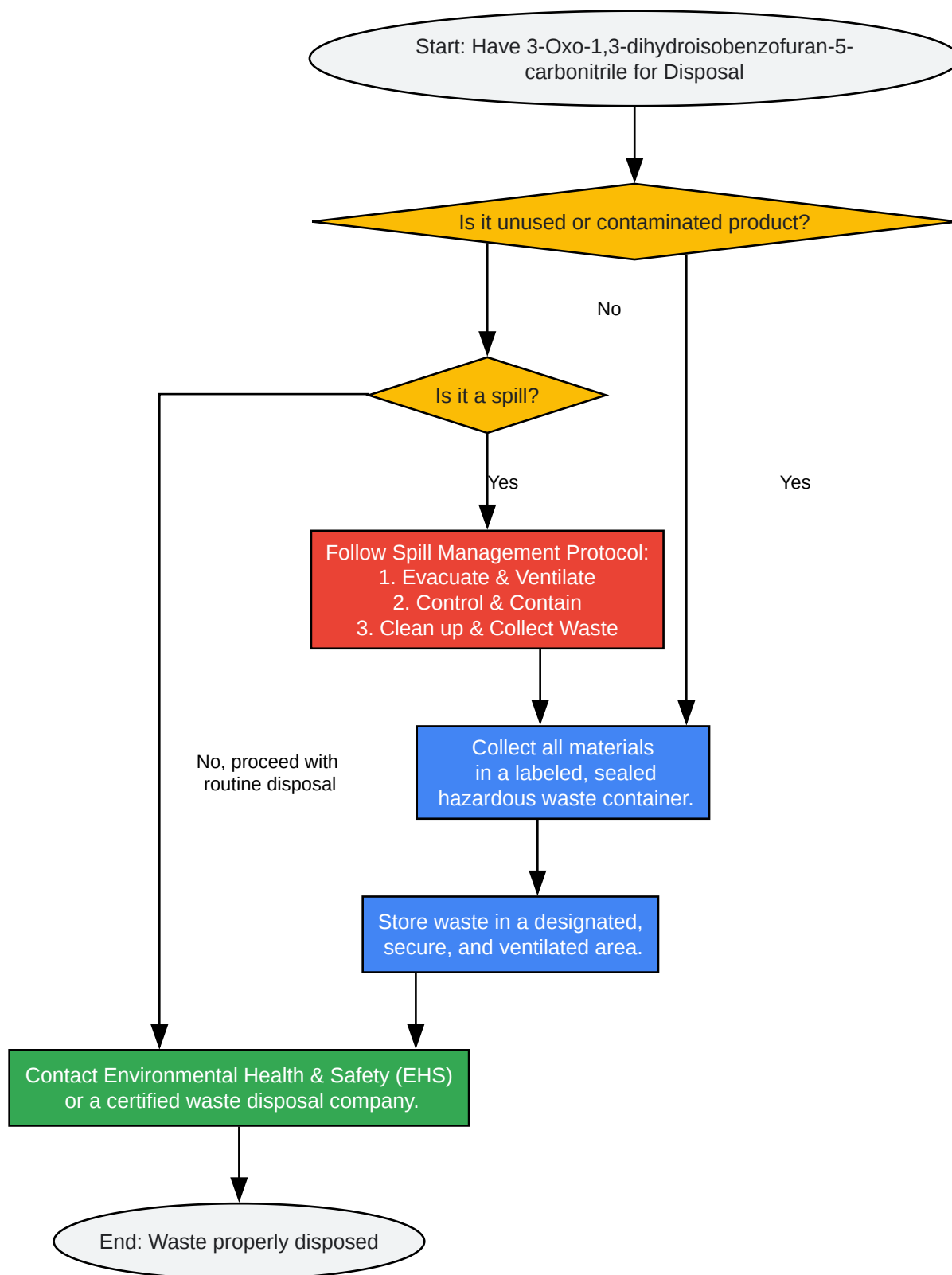
Spill Management

In the event of a spill, follow these procedures:

- Evacuate and Ventilate: Evacuate non-essential personnel from the area and ensure the area is well-ventilated.
- Control and Contain: Prevent the spill from spreading and from entering drains or waterways.
[2]
- Cleanup:
 - For solid spills, carefully sweep or scoop up the material and place it into a suitable container for disposal. Avoid generating dust.[2]
 - Clean the affected area thoroughly with an appropriate solvent or detergent and water.
 - Collect all cleanup materials and contaminated PPE for disposal as hazardous waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3-Oxo-1,3-dihydroisobenzofuran-5-carbonitrile**.



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Caption: Disposal workflow for **3-Oxo-1,3-dihydroisobenzofuran-5-carbonitrile**.

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